Application Notes: In Vitro Antifungal Activity of PRIMYCIN

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Compound of Interest

Compound Name:	*PRIMYCIN*
CAS No.:	*113441-12-6*
Cat. No.:	*B1142422*

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Introduction

PRIMYCIN is a novel investigational agent exhibiting potent antifungal properties. These application notes provide detailed protocols for determining the in vitro susceptibility of various fungal pathogens to **PRIMYCIN**. The methodologies are based on the internationally recognized standards of the Clinical and Laboratory Standards Institute (CLSI), ensuring reproducibility and comparability of data.[1][2][3][4] The core assays described are the Broth Microdilution method to determine the Minimum Inhibitory Concentration (MIC) and a subsequent procedure to determine the Minimum Fungicidal Concentration (MFC).

Postulated Mechanism of Action

PRIMYCIN is hypothesized to act in a manner similar to echinocandins, a class of antifungal drugs that inhibit the synthesis of β-(1,3)-D-glucan, an essential polysaccharide in the fungal cell wall.[5][6][7][8] This inhibition is achieved by non-competitively targeting the β-(1,3)-D-glucan synthase enzyme complex.[6][9] Disruption of glucan synthesis compromises the structural integrity of the cell wall, leading to osmotic instability and ultimately, cell lysis.[6][7]

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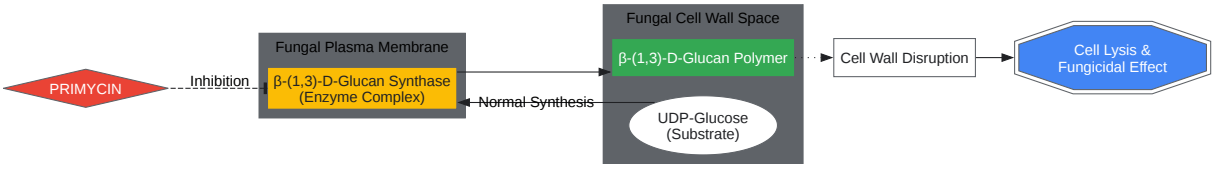

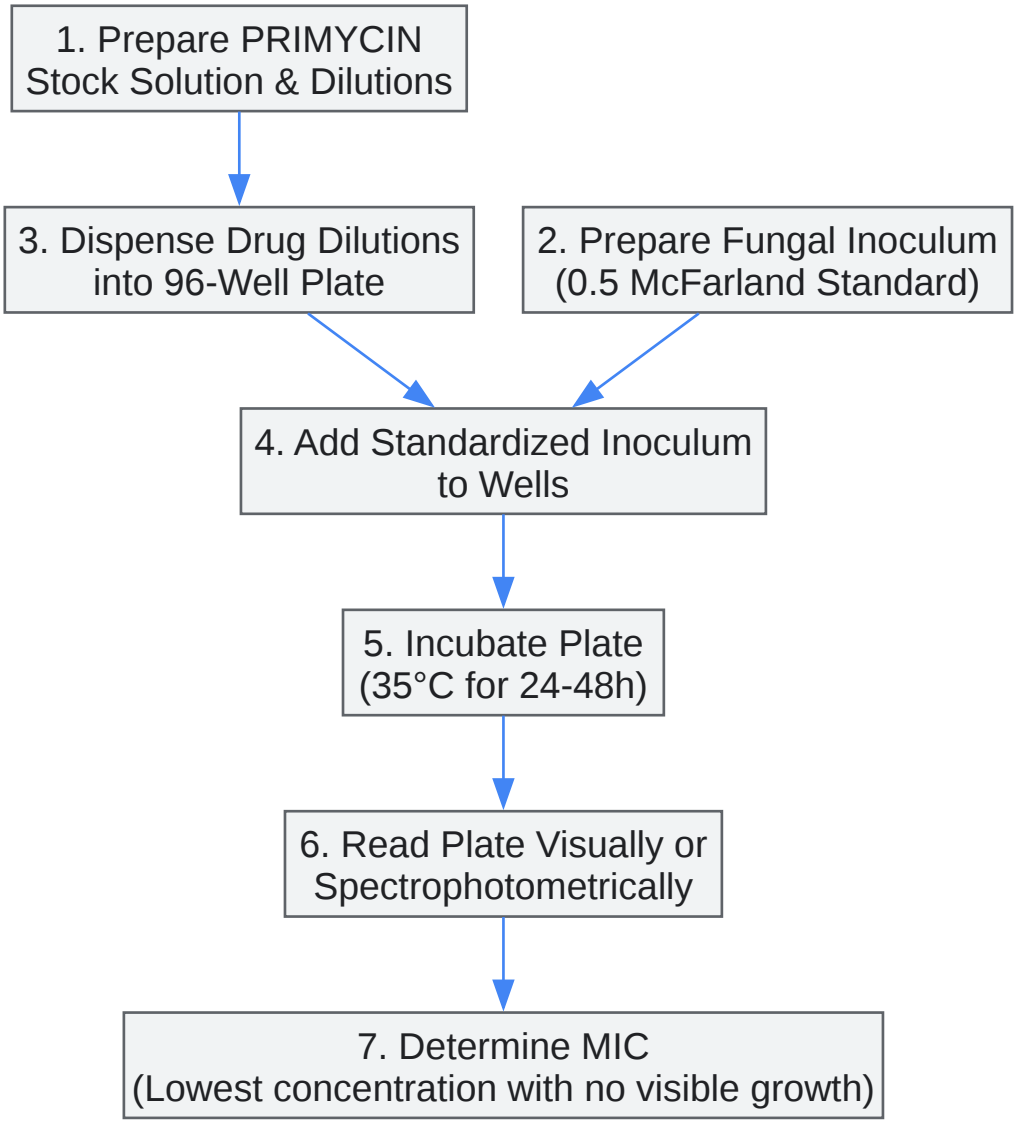

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